

An In-depth Technical Guide to 3-Bromofuran-2-carbaldehyde

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Compound of Interest

Compound Name: 3-Bromofuran-2-carbaldehyde

Cat. No.: B086034

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical properties and synthesis of **3-Bromofuran-2-carbaldehyde**, a key intermediate in organic synthesis. Its dual functionality, featuring a reactive bromine atom and an aldehyde group, makes it a versatile building block for the construction of complex molecular architectures, particularly in the fields of pharmaceuticals and agrochemicals.

Core Chemical Data

The fundamental molecular properties of **3-Bromofuran-2-carbaldehyde** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value
Molecular Formula	C ₅ H ₃ BrO ₂ [1][2][3]
Molecular Weight	174.98 g/mol [1][4][5]
CAS Number	14757-78-9[1][2][3]
Synonyms	3-Bromo-2-furaldehyde, 3-Bromo-2-formylfuran, 3-Bromofuran-2-carboxaldehyde[1]

Experimental Protocols

A validated experimental protocol for the synthesis of **3-Bromofuran-2-carbaldehyde** is detailed below. This procedure provides a reliable method for the laboratory-scale preparation of this compound.

Synthesis of **3-Bromofuran-2-carbaldehyde**

Principle: This synthesis involves the formylation of 3-bromofuran using a strong base (lithium diisopropylamide, LDA) to generate a highly reactive organolithium intermediate, which is then quenched with N,N-dimethylformamide (DMF) to introduce the aldehyde functionality.

Materials:

- 3-bromofuran (1.00 g, 6.80 mmol)
- Lithium diisopropylamide (LDA), freshly prepared (6.80 mmol)
- N,N-dimethylformamide (DMF) (0.56 mL, 7.20 mmol)
- Tetrahydrofuran (THF), anhydrous
- Ethyl acetate (EtOAc)
- Water
- Brine
- Magnesium sulfate (MgSO₄)
- Silica gel for column chromatography

Procedure:[\[2\]](#)

- Reaction Setup: In a flame-dried flask under an inert atmosphere, dissolve freshly prepared LDA (6.80 mmol) in anhydrous THF (4 mL). Cool the solution to -78 °C using a dry ice/acetone bath.

- Addition of 3-bromofuran: Slowly add a solution of 3-bromofuran (1.00 g, 6.80 mmol) in anhydrous THF (5 mL) to the LDA solution at -78 °C. Stir the mixture for 15 minutes at this temperature.
- Formylation: Add a solution of DMF (0.56 mL, 7.20 mmol) in anhydrous THF (2 mL) dropwise to the reaction mixture. The resulting mixture is stirred for 1 hour at -78 °C.
- Warming and Quenching: Allow the reaction mixture to warm to room temperature. Quench the reaction by adding water.
- Extraction: Extract the aqueous mixture with ethyl acetate (2 x 50 mL).
- Washing and Drying: Combine the organic extracts and wash with water and then with brine. Dry the organic layer over anhydrous magnesium sulfate (MgSO₄).
- Purification: Remove the solvent under reduced pressure. Purify the residue by column chromatography on silica gel using a mixture of ethyl acetate and hexane (20:80) as the eluent.
- Product Characterization: The final product is obtained as an oil which solidifies upon cooling (0.49 g, 41% yield). The product can be characterized by mass spectrometry and NMR spectroscopy.

Logical Relationships and Workflows

The following diagrams illustrate the key relationships and workflows associated with **3-Bromofuran-2-carbaldehyde**.

Logical Relationship of Chemical Properties

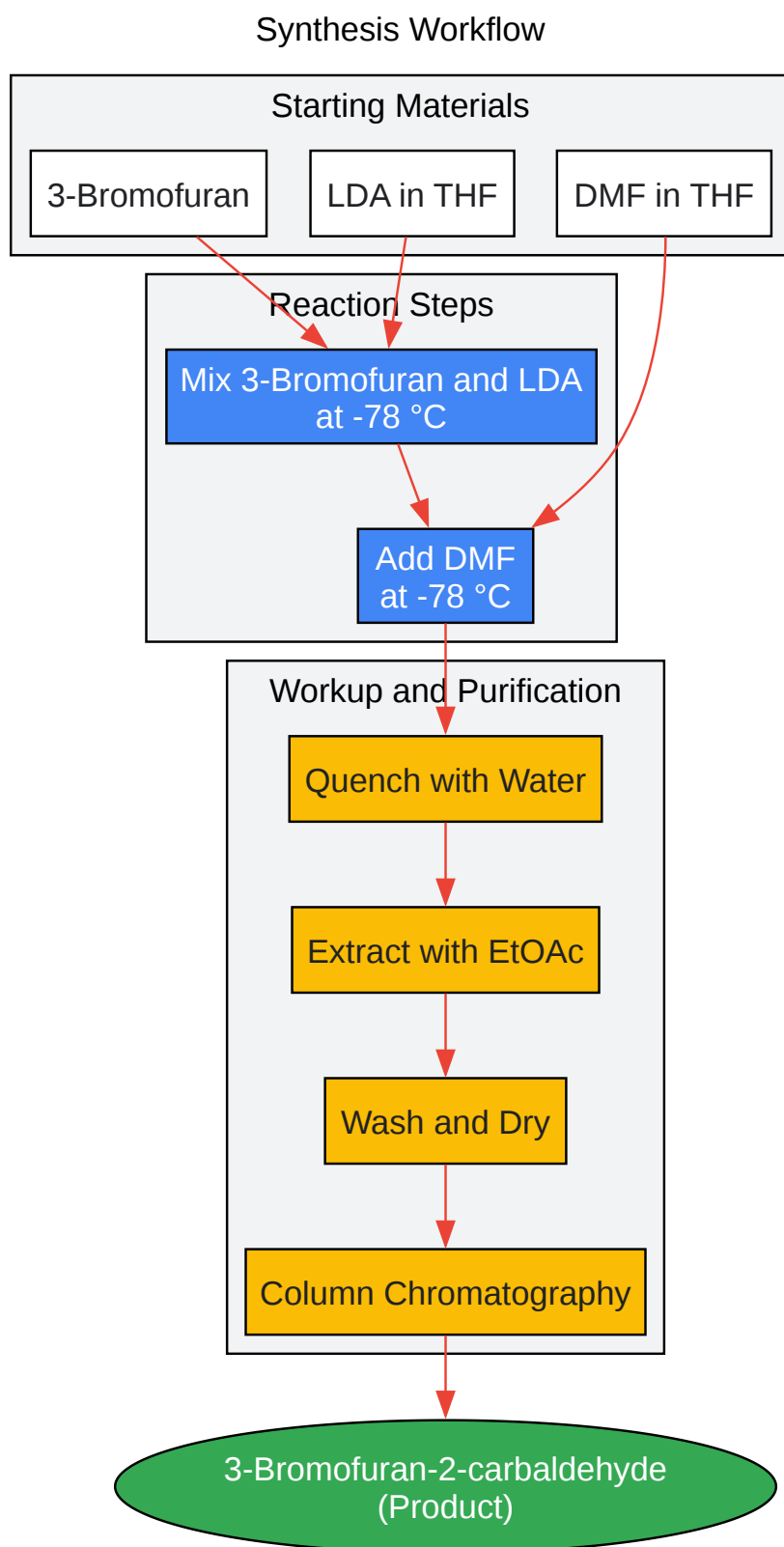
3-Bromofuran-2-carbaldehyde

has

Molecular Formula
C₅H₃BrO₂

corresponds to

Molecular Weight
174.98 g/mol[Click to download full resolution via product page](#)Caption: Chemical properties of **3-Bromofuran-2-carbaldehyde**.



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Caption: Experimental workflow for the synthesis of **3-Bromofuran-2-carbaldehyde**.

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